

Experimental Protocol: Bromide Leaching

Validated by RSM

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Compound Focus: Gold tribromide

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The following workflow and data are based on a study that optimized gold recovery from Waste Printed Circuit Boards (WPCBs) using bromide leaching and RSM [1] [2].

The diagram below illustrates the complete experimental workflow from initial sample preparation to the final recovery of gold.

Diagram Title: Bromide Leaching and Gold Recovery Workflow

Central Composite Design (CCD) for Leaching Optimization

The researchers used a three-factor, two-level Central Composite Design (CCD) to model and optimize the leaching process. The table below outlines the independent variables and their ranges [2].

Independent Variable	Symbol	Low Level (-1)	High Level (+1)
Time	A	30 min	90 min
Temperature	B	30 °C	70 °C
Stirring Speed	C	300 rpm	500 rpm

The experimental data was fitted to a second-order polynomial model. The Analysis of Variance (ANOVA) was used to validate the model's significance and to determine the optimal conditions for maximum gold dissolution [2].

Model Validation and Optimal Conditions

The quadratic model derived from the RSM analysis was found to be statistically significant. The ANOVA results confirmed that the model could accurately predict gold leaching efficiency within the tested ranges [2].

Model Validation Metric	Description	Finding in the Study [2]
Model Significance	The p-value of the model indicates its statistical significance.	The model was statistically significant (p-value < 0.05).
Coefficient of Determination (R ²)	How well the model explains the variability of the response data.	The model had a high R ² value, indicating a good fit.

| **Optimal Conditions** | The combination of factors predicted to yield the highest gold leaching. | **Time:** 60 min **Temperature:** 50 °C **Stirring Speed:** 400 rpm |

Under these optimized conditions, the process achieved a high and efficient recovery of gold from the WPCBs [2].

Bromide Leaching in Context

While a full quantitative comparison with other methods is beyond the scope of the available data, the researched study and other sources highlight some key contextual advantages of the bromide process [2] [3].

- **Compared to Cyanide Leaching:** Bromide leaching is noted as a potentially **safer and more environmentally friendly alternative** to traditional cyanidation, which poses serious environmental risks due to cyanide's high toxicity [2].
- **Compared to Chlorine Leaching:** Bromide methods avoid the difficulty of controlling corrosive chlorine gas, which is a significant challenge in chloride-based leaching processes [2] [3].

- **Advantage of RSM:** The use of Response Surface Methodology allowed the researchers to efficiently optimize the leaching parameters with fewer experiments, saving time and resources while building a predictive model for the process [2].

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